

# Application Notes and Protocols: Assessing the Effect of MT-802 on Cell Viability

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## Compound of Interest

Compound Name: MT-802

Cat. No.: B10818691

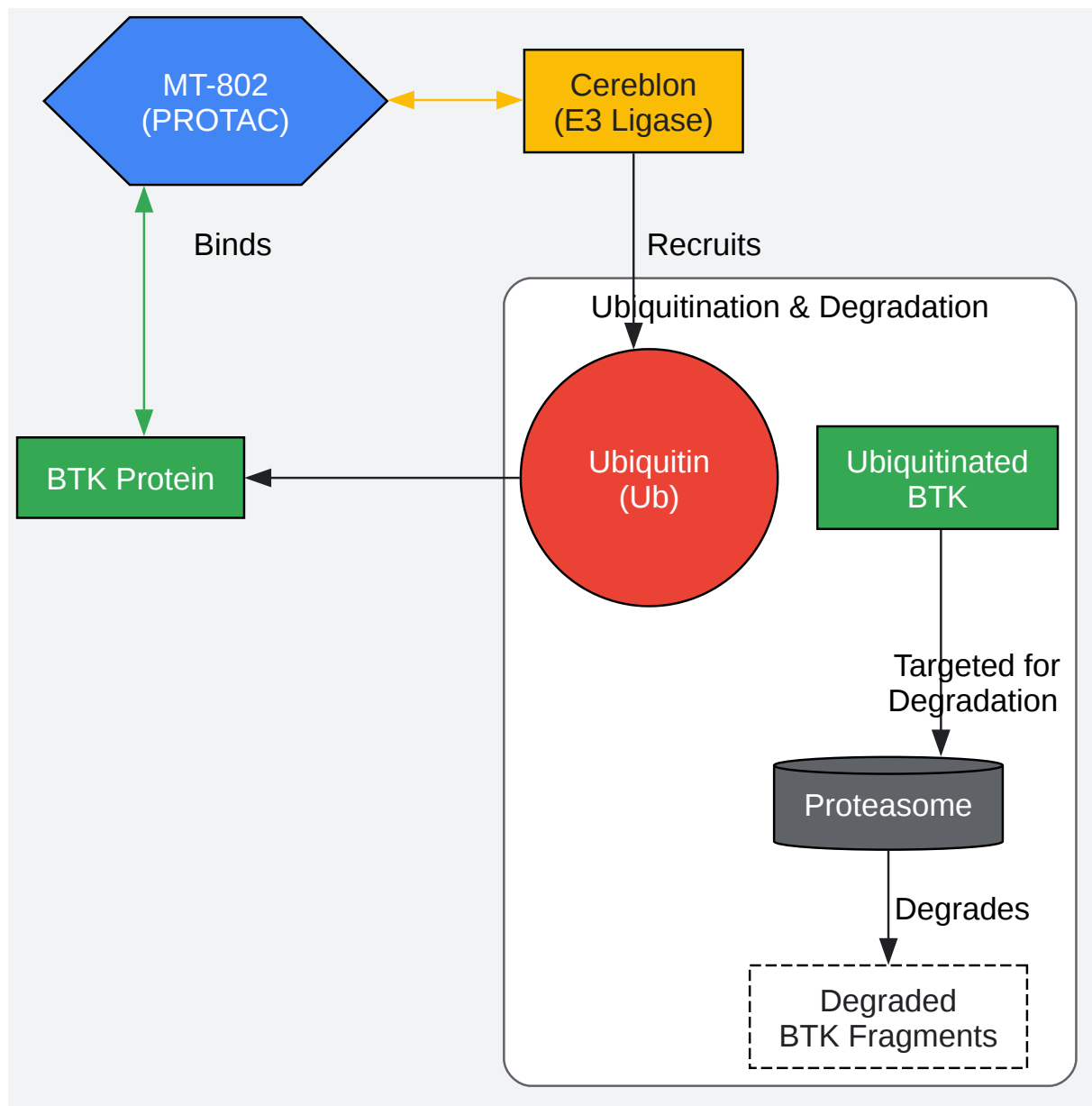
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## Introduction

**MT-802** is a potent, third-generation Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Bruton's tyrosine kinase (BTK).[1][2][3] BTK is a critical component of the B-cell receptor signaling pathway, and its dysregulation is implicated in various B-cell malignancies, including chronic lymphocytic leukemia (CLL).[1] **MT-802** functions by recruiting BTK to the Cereblon (CRBN) E3 ubiquitin ligase complex, leading to the ubiquitination and subsequent degradation of BTK by the proteasome.[1][4] This mechanism makes it a promising therapeutic agent, particularly for cancers that have developed resistance to traditional BTK inhibitors, such as those with the C481S mutation.[2][4]

These application notes provide detailed protocols for assessing the cytotoxic and apoptotic effects of **MT-802** on cancer cell lines. The methodologies described herein are fundamental for determining the compound's efficacy, calculating key metrics like half-maximal inhibitory concentration (IC50) and half-maximal degradation concentration (DC50), and elucidating its mechanism of inducing cell death.[5]

## Diagram: MT-802 Mechanism of Action



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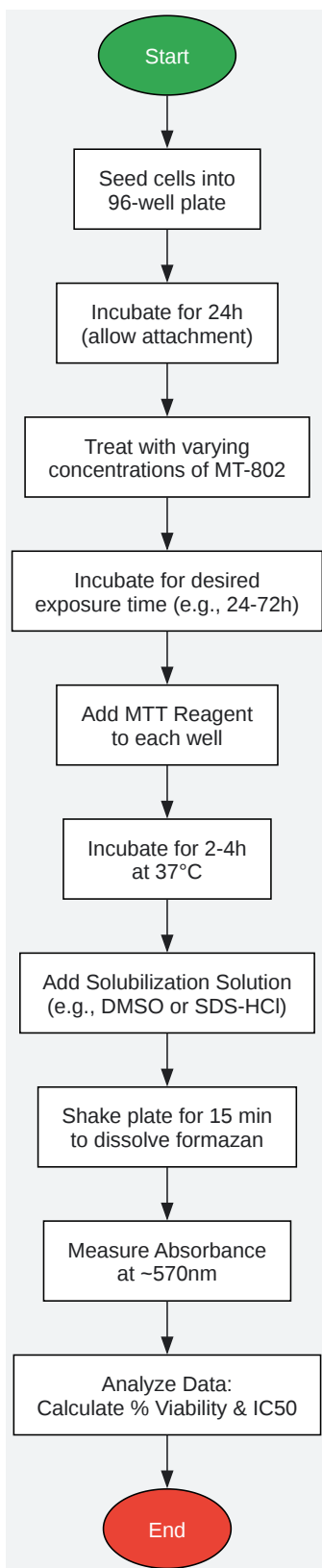
Caption: **MT-802** forms a ternary complex with BTK and Cereblon, leading to BTK degradation.

## Protocol 1: Assessment of Cell Viability using MTT Assay

This protocol details the use of the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to measure the effect of **MT-802** on cell metabolic activity, which serves as an

indicator of cell viability, proliferation, and cytotoxicity.[6][7] Viable cells with active metabolism convert the yellow MTT salt into a purple formazan product, the quantity of which is directly proportional to the number of living cells.[7]

## Experimental Workflow



## Interpretation of Annexin V / PI Staining

Annexin V (-) / PI (-)

Healthy, Viable Cells

Annexin V (+) / PI (-)

Early Apoptotic Cells

Annexin V (-) / PI (+)

Necrotic Cells  
(Membrane Damage)

Annexin V (+) / PI (+)

Late Apoptotic/Necrotic Cells

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